

Spectroscopic Profile of 2,5-di-tert-butylaniline: A Technical Guide

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Compound of Interest

Compound Name: 2,5-di-tert-Butylaniline

Cat. No.: B182394

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2,5-di-tert-butylaniline** (CAS No. 21860-03-7). Due to the limited availability of direct experimental spectra for this specific isomer, this guide utilizes predictive data based on the known spectroscopic behavior of the closely related isomer, 3,5-di-tert-butylaniline, and fundamental principles of spectroscopy. This information is intended to serve as a valuable resource for researchers in compound identification, structural elucidation, and analytical method development.

Compound Information

Property	Value
Chemical Name	2,5-di-tert-butylaniline
CAS Number	21860-03-7[1][2][3]
Molecular Formula	C ₁₄ H ₂₃ N[1][3][4]
Molecular Weight	205.34 g/mol [1]
Melting Point	103-106 °C[5]

Predicted Spectroscopic Data

The following tables summarize the predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **2,5-di-tert-butylaniline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data (Predicted)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.1-7.3	d	1H	Ar-H
~6.9-7.1	dd	1H	Ar-H
~6.7-6.9	d	1H	Ar-H
~3.6 (broad s)	s	2H	-NH ₂
~1.3	s	9H	tert-butyl
~1.2	s	9H	tert-butyl

¹³C NMR (Carbon-13 NMR) Data (Predicted)

Chemical Shift (δ) ppm	Assignment
~146	Ar-C (C-NH ₂)
~142	Ar-C (C-tert-butyl)
~138	Ar-C (C-tert-butyl)
~125	Ar-CH
~118	Ar-CH
~115	Ar-CH
~34.5	Quaternary C (tert-butyl)
~34.0	Quaternary C (tert-butyl)
~31.5	CH ₃ (tert-butyl)
~29.5	CH ₃ (tert-butyl)

Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3400-3500	Medium, Sharp (doublet)	N-H stretch (primary amine)[5]
~2850-2970	Strong	C-H stretch (aliphatic, tert-butyl)[5]
~1600-1620	Medium	N-H bend (scissoring)
~1450-1500	Medium	C=C stretch (aromatic ring)
~800-850	Strong	C-H bend (aromatic, out-of-plane)

Mass Spectrometry (MS)

m/z	Relative Intensity (%)	Assignment
205	High	$[M]^+$ (Molecular Ion)[6]
190	High	$[M-CH_3]^+$ [6]
148	Medium	$[M-C(CH_3)_3]^+$
57	High	$[C(CH_3)_3]^+$

Experimental Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

A solution of **2,5-di-tert-butylaniline** (5-10 mg) is prepared in a deuterated solvent (e.g., $CDCl_3$, 0.5-0.7 mL) and transferred to a 5 mm NMR tube. The spectrum is recorded on a standard NMR spectrometer (e.g., 400 or 500 MHz). Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Infrared (IR) Spectroscopy

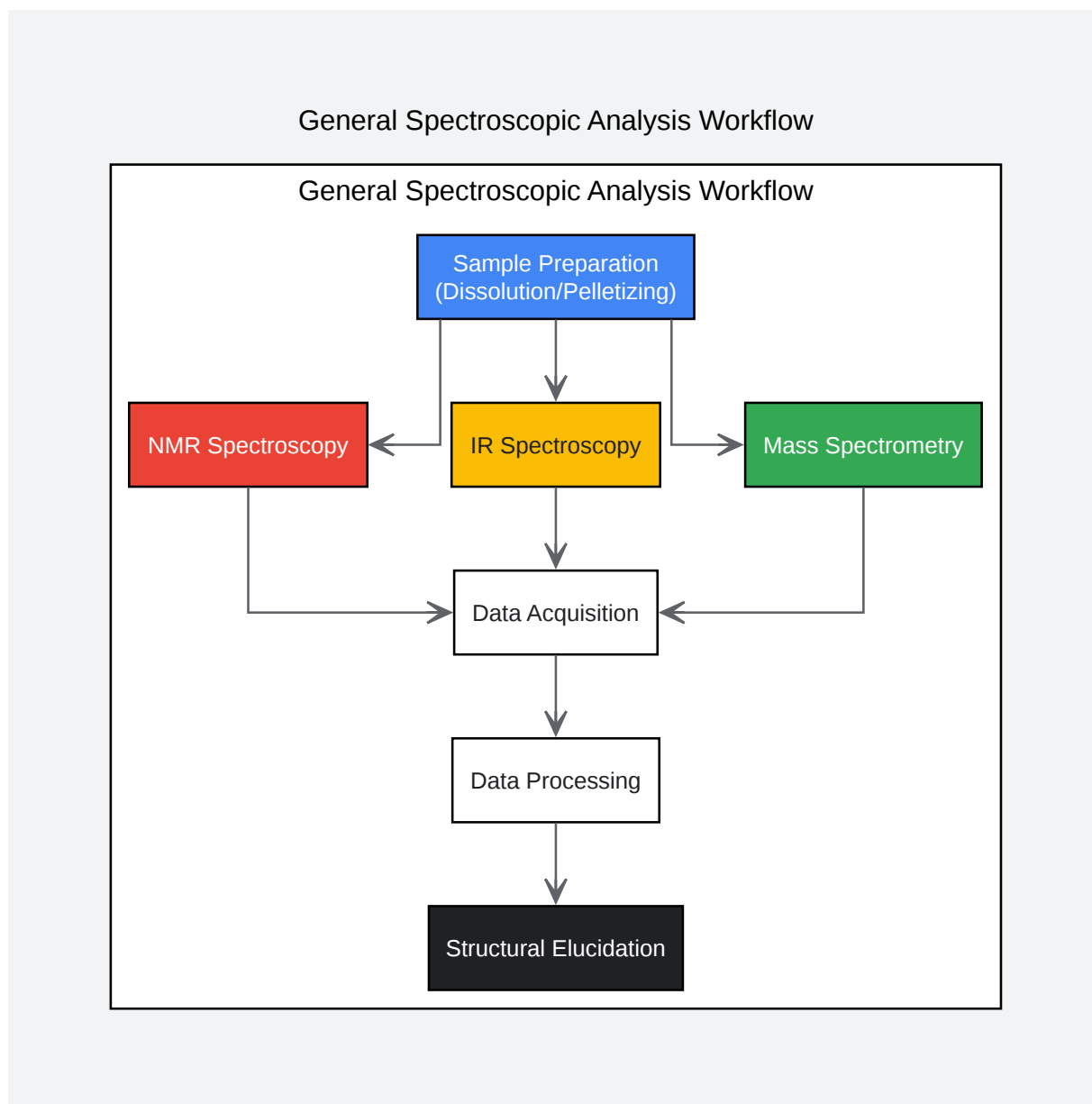
The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. For a solid sample like **2,5-di-tert-butylaniline**, the KBr pellet method is suitable. A small amount of the sample (1-2 mg) is ground with anhydrous KBr (100-200 mg) and pressed into a thin, transparent pellet. The spectrum is then recorded.

Mass Spectrometry (MS)

Mass spectra are typically acquired using a mass spectrometer with an electron ionization (EI) source. The sample is introduced into the ion source, where it is bombarded with electrons (typically 70 eV), causing ionization and fragmentation. The resulting ions are then separated by their mass-to-charge ratio (m/z) and detected.

Visualizations

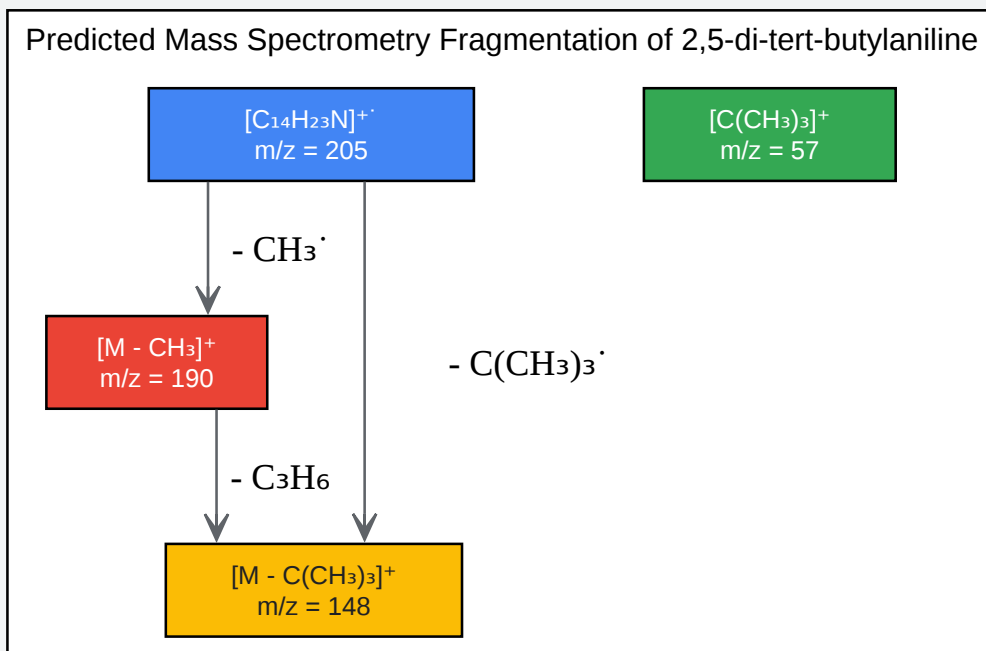
Caption: Molecular structure of **2,5-di-tert-butylaniline**.



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Caption: General workflow for spectroscopic analysis.

Predicted Mass Spectrometry Fragmentation of 2,5-di-tert-butylaniline



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Caption: Predicted MS fragmentation pathway.

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